

bifunctional reactivity of 7-Chloro-1-heptanol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 7-Chloro-1-heptanol

CAS No.: 55944-70-2

Cat. No.: S1893639

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Compound Identification

The table below summarizes the fundamental identifying information for **7-Chloro-1-heptanol** from the search results.

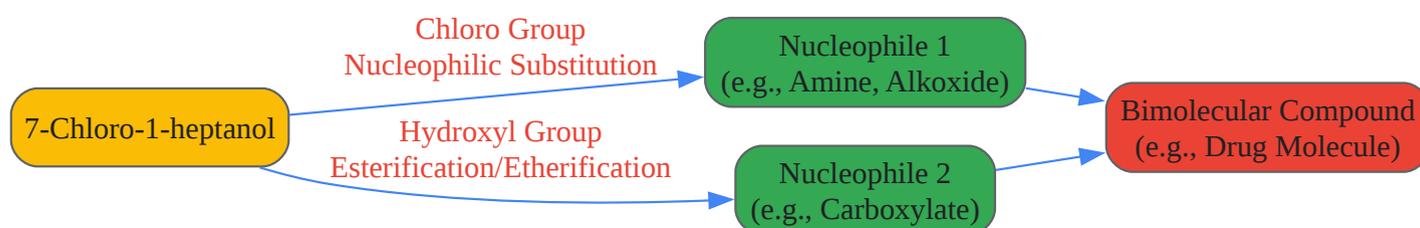
Property	Details
Chemical Name	7-Chloro-1-heptanol [1]
CAS Registry Number	55944-70-2 [1] [2]
Molecular Formula	$C_7H_{15}ClO$ [1]
Molecular Weight	150.65 g/mol [1]
Synonyms	Heptamethylene chlorohydrin [2]

Understanding Bifunctional Reactivity and Potential Applications

While the search results lack experimental details for **7-Chloro-1-heptanol**, its structure suggests its bifunctional reactivity. The molecule contains two distinct functional groups:

- A **terminal chloro group (-Cl)** at one end, which can act as an electrophile and is a good leaving group for nucleophilic substitution reactions (e.g., SN2 reactions).
- A **terminal hydroxyl group (-OH)** at the other end, which can act as a nucleophile and is often protected or converted into other functional groups.

This combination makes **7-Chloro-1-heptanol** a useful **linear C7 linker** in chemical synthesis. The following diagram illustrates the general concept of how its bifunctionality is utilized.



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Generalized reactivity scheme of 7-Chloro-1-heptanol as a bimolecular linker.

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References

1. CAS # 55944-70-2, 7 - Chloro - 1 - heptanol - chemBlink [chemblink.com]

2. C H15ClO [lookchem.com]

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